

Application Notes and Protocols for Elvitegravir-d8 Solution

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Compound of Interest

Compound Name: *Elvitegravir-d8*

Cat. No.: *B12415032*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Elvitegravir-d8** solutions, intended for use as an internal standard in analytical applications. The following information is collated from publicly available data sheets and general laboratory best practices for handling deuterated standards.

I. Overview and Key Properties

Elvitegravir-d8 is the deuterium-labeled form of Elvitegravir, an HIV-1 integrase strand transfer inhibitor. Its primary application in a research setting is as an internal standard for the quantification of Elvitegravir in biological matrices and pharmaceutical formulations, typically by liquid chromatography-mass spectrometry (LC-MS). The stable isotope label provides a compound that is chemically identical to the analyte but mass-shifted, allowing for precise and accurate quantification.

II. Quantitative Data Summary

The following tables summarize the available quantitative data for Elvitegravir and general recommendations for **Elvitegravir-d8**.

Table 1: Solubility of Elvitegravir

Solvent	Solubility (approximate)
Dimethyl Sulfoxide (DMSO)	~10 mg/mL
Dimethylformamide (DMF)	~20 mg/mL

Note: This data is for the non-deuterated Elvitegravir. **Elvitegravir-d8** is expected to have very similar solubility characteristics.

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid	-20°C	≥ 4 years	Protect from light and moisture.
Stock Solution (in organic solvent)	-20°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	
Working Solution (diluted)	4°C	Up to 1 week	Prepare fresh if possible. Protect from light.

III. Experimental Protocols

A. Preparation of a 1 mg/mL Elvitegravir-d8 Stock Solution in DMSO

Materials:

- **Elvitegravir-d8** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO), analytical grade
- Calibrated analytical balance
- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Pipettes and sterile, disposable tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vials for storage

Protocol:

- Equilibration: Allow the vial of solid **Elvitegravir-d8** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of atmospheric moisture.
- Weighing: Accurately weigh the desired amount of **Elvitegravir-d8** (e.g., 1 mg) using a calibrated analytical balance.
- Dissolution:
 - Quantitatively transfer the weighed **Elvitegravir-d8** to a Class A volumetric flask.
 - Add approximately 80% of the final volume of DMSO.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Final Volume Adjustment: Once the solid is completely dissolved and the solution is at room temperature, add DMSO to the final volume mark on the volumetric flask.
- Homogenization: Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage:

- Dispense the stock solution into smaller, single-use aliquots in amber glass vials.
- Clearly label each vial with the compound name, concentration, solvent, preparation date, and storage conditions.
- Store the aliquots at -20°C or -80°C.

B. Preparation of a 10 µg/mL Working Standard Solution

Materials:

- 1 mg/mL **Elvitegravir-d8** stock solution in DMSO
- Acetonitrile or Methanol, HPLC or LC-MS grade
- Calibrated pipettes and sterile, disposable tips
- Volumetric flask
- Vortex mixer

Protocol:

- Thawing: Remove one aliquot of the 1 mg/mL **Elvitegravir-d8** stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution Calculation: To prepare a 10 µg/mL working standard, a 1:100 dilution is required. For example, to prepare 1 mL of the working standard, you will need 10 µL of the 1 mg/mL stock solution.
- Preparation:
 - Pipette 10 µL of the 1 mg/mL stock solution into a 1 mL volumetric flask.
 - Add the diluent (e.g., acetonitrile or methanol) to the final volume mark.
- Homogenization: Vortex the working standard solution for 30 seconds to ensure it is well-mixed.

- **Storage:** Store the working standard solution at 4°C in a tightly sealed, light-protected vial. It is recommended to prepare this solution fresh, but it can be stored for up to one week.

IV. Diagrams



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Caption: Workflow for **Elvitegravir-d8** Solution Preparation and Storage.

V. General Recommendations and Best Practices

- **Solvent Purity:** Always use high-purity, anhydrous solvents to minimize degradation and the introduction of interfering substances.
- **Inert Atmosphere:** For long-term stability and to prevent isotopic exchange, it is advisable to handle deuterated compounds under an inert atmosphere (e.g., nitrogen or argon), especially when preparing stock solutions.
- **Light Sensitivity:** Protect **Elvitegravir-d8**, both in solid form and in solution, from light by using amber vials or by wrapping containers in aluminum foil.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles can lead to degradation of the compound and evaporation of the solvent, thereby changing the concentration. Aliquoting the stock solution is crucial to avoid this.
- **Certificate of Analysis (CoA):** Always refer to the Certificate of Analysis provided by the supplier for lot-specific information on purity, recommended storage conditions, and any specific handling instructions.

- Safety Precautions: Handle **Elvitegravir-d8** in a well-ventilated area, and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Refer to the Safety Data Sheet (SDS) for detailed safety information.
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